

# Commercial Sources and Availability of 5-Fluorotryptophan: A Technical Guide

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## Compound of Interest

Compound Name: 5-Fluorotryptophan

Cat. No.: B555309

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the commercial sources, availability, and technical data for **5-Fluorotryptophan**. This fluorinated analog of the essential amino acid tryptophan has become an invaluable tool in drug discovery and protein engineering, primarily due to the unique properties of the fluorine atom as a probe for Nuclear Magnetic Resonance (NMR) spectroscopy and its potential to modulate biological activity. This guide is intended to assist researchers, scientists, and drug development professionals in sourcing **5-Fluorotryptophan** and understanding its application in experimental settings.

## Commercial Availability

**5-Fluorotryptophan** is commercially available in its L-, D-, and DL-isomeric forms, as well as with protecting groups such as Fluorenylmethyloxycarbonyl (Fmoc) for peptide synthesis. A variety of chemical suppliers offer this compound in different quantities and purity levels. Below is a summary of major commercial suppliers and their typical product offerings.

## Table 1: Commercial Suppliers of 5-Fluorotryptophan

Supplier	Product Variants	Purity	Available Quantities
Sigma-Aldrich	5-Fluoro-L-tryptophan, 5-Fluoro-DL-tryptophan	≥95% to ≥98.0% (HPLC)	25 mg, 100 mg, 1 g, 5 g
Chem-Impex	Fmoc-5-fluoro-L-tryptophan	≥99.9% (Chiral HPLC)	100 mg, 250 mg, 1 g
Biosynth	5-Fluoro-D,L-tryptophan	Not specified	0.5 g, 1 g, 2.5 g
Molecular Depot	5-Fluoro-DL-tryptophan (Highly Pure)	Biotechnology Grade	50 mg
GoldBio	5-Fluoro-L-tryptophan monohydrate	Molecular Biology Grade	500 mg, 1 g
Blue Tiger Scientific	5-Fluoro-L-tryptophan Monohydrate (Highly Pure)	Highly Pure	100 mg
US Biological	5-Fluoro-D-Tryptophan	Highly Purified	100mg, 250mg, 500mg, 1g, 2g

Note: Pricing information has been omitted as it is subject to change. Please refer to the suppliers' websites for current pricing.

## Technical Data

### Table 2: Physicochemical Properties of 5-Fluoro-L-tryptophan

Property	Value
Molecular Formula	C <sub>11</sub> H <sub>11</sub> FN <sub>2</sub> O <sub>2</sub>
Molecular Weight	222.22 g/mol [1]
Appearance	White to off-white powder[2]
Melting Point	270-280 °C[3]
Storage Temperature	2-8°C[3]
Solubility	Forms a nearly colorless to light yellow, clear to nearly clear solution when dissolved 1% in 1M HCl.[4]
Purity (Typical)	≥98.0% (HPLC)[3]

## Safety Information

5-Fluoro-DL-tryptophan is classified as harmful if swallowed, causes skin irritation, causes serious eye irritation, and may cause respiratory irritation.[5] Appropriate personal protective equipment (PPE), including eye shields, gloves, and a type N95 (US) respirator, should be used when handling this compound.[3] For detailed safety information, always refer to the Material Safety Data Sheet (MSDS) provided by the supplier.[2][5][6][7]

## Experimental Protocols

**5-Fluorotryptophan** is widely used for the biosynthetic incorporation into proteins, enabling studies of protein structure, dynamics, and interactions using <sup>19</sup>F-NMR spectroscopy.

### Protocol 1: Biosynthetic Incorporation of 5-Fluorotryptophan into Proteins in E. coli

This protocol is adapted from methods describing the expression of 5FW-containing proteins in Escherichia coli by inhibiting the Shikimate pathway.[8]

Materials:

- E. coli expression strain (e.g., BL21(DE3)) transformed with the expression plasmid for the protein of interest.
- Minimal media (e.g., M9 minimal media).
- 5-Fluoro-D,L-tryptophan (5FW).
- N-(Phosphonomethyl)glycine (glyphosate).
- Isopropyl  $\beta$ -D-1-thiogalactopyranoside (IPTG).
- Appropriate antibiotics.

#### Methodology:

- **Prepare Starter Culture:** Inoculate a single colony of the transformed E. coli into 5-10 mL of LB medium containing the appropriate antibiotic. Grow overnight at 37°C with shaking.
- **Inoculate Expression Culture:** The next day, inoculate 1 L of minimal media with the overnight starter culture. Grow at 37°C with shaking until the optical density at 600 nm (OD<sub>600</sub>) reaches 0.6-0.8.
- **Inhibit Aromatic Amino Acid Synthesis:** Add glyphosate to a final concentration of 1 g/L to inhibit the endogenous synthesis of aromatic amino acids.
- **Add 5-Fluorotryptophan:** Add 5-Fluoro-D,L-tryptophan to a final concentration of 40-60 mg/L.
- **Induce Protein Expression:** After a short incubation period (e.g., 30 minutes), induce protein expression by adding IPTG to a final concentration of 0.5-1 mM.
- **Harvest Cells:** Continue to grow the culture at a reduced temperature (e.g., 18-25°C) for 12-16 hours. Harvest the cells by centrifugation.
- **Protein Purification:** Purify the 5FW-labeled protein from the cell pellet using standard chromatography techniques appropriate for the protein of interest.

## Protocol 2: $^{19}\text{F}$ -NMR Spectroscopy of 5-Fluorotryptophan Labeled Protein

This protocol provides a general workflow for acquiring  $^{19}\text{F}$ -NMR spectra of a purified protein containing **5-Fluorotryptophan**.

Materials:

- Purified 5FW-labeled protein.
- NMR buffer (e.g., phosphate or Tris buffer, pH 7.4, containing 10%  $\text{D}_2\text{O}$ ).
- NMR spectrometer equipped with a fluorine probe.

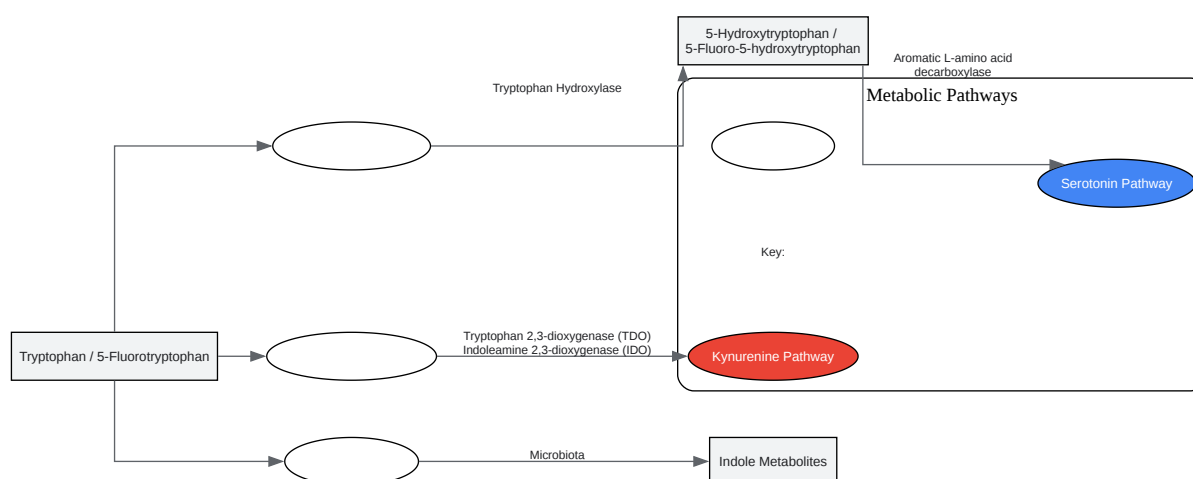
Methodology:

- **Sample Preparation:** Prepare the NMR sample by dissolving the purified 5FW-labeled protein in the NMR buffer to a final concentration of 50-200  $\mu\text{M}$ .
- **Spectrometer Setup:** Tune and match the fluorine probe of the NMR spectrometer according to the manufacturer's instructions.
- **Data Acquisition:** Acquire a one-dimensional  $^{19}\text{F}$ -NMR spectrum. Typical acquisition parameters include a spectral width of 40-50 ppm, a recycle delay of 1-2 seconds, and a sufficient number of scans to achieve a good signal-to-noise ratio.
- **Data Processing:** Process the acquired data by applying a Fourier transform, phasing, and baseline correction. The chemical shifts of the  $^{19}\text{F}$  signals will provide information about the local environment of the **5-Fluorotryptophan** residues within the protein.

## Signaling Pathways and Experimental Workflows

The incorporation of **5-Fluorotryptophan** into proteins allows for the detailed investigation of various biological processes. One key area of study is the metabolism of tryptophan itself, which is a precursor to several important signaling molecules, including serotonin and kynurenine.<sup>[9][10]</sup> The introduction of a fluorine atom provides a unique spectroscopic handle to trace the metabolic fate of tryptophan analogs.

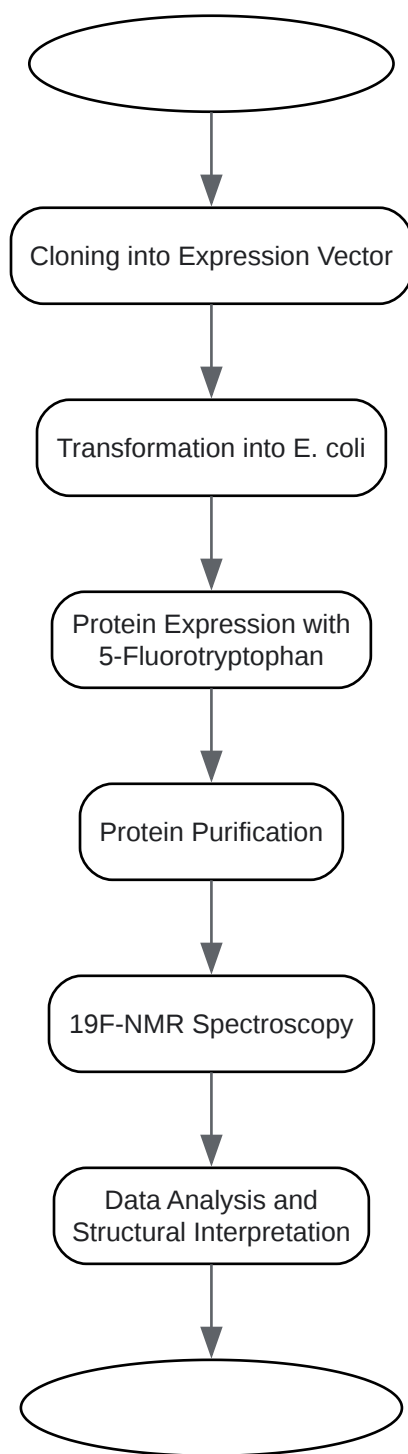
The following diagram illustrates the major metabolic pathways of tryptophan and indicates where **5-Fluorotryptophan** can act as a probe.



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Caption: Major metabolic pathways of tryptophan.

The following diagram illustrates a typical experimental workflow for using **5-Fluorotryptophan** in protein structural studies.



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Caption: Experimental workflow for protein studies.

## Conclusion

**5-Fluorotryptophan** is a readily available and powerful tool for researchers in the fields of biochemistry, structural biology, and drug development. Its unique properties as an NMR probe allow for detailed investigations into protein structure, function, and dynamics that are often not possible with other methods. By understanding the commercial sources, technical specifications, and experimental protocols associated with **5-Fluorotryptophan**, researchers can effectively incorporate this valuable molecule into their studies to gain new insights into complex biological systems.

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## References

- 1. 5-Fluorotryptophan | C<sub>11</sub>H<sub>11</sub>FN<sub>2</sub>O<sub>2</sub> | CID 688357 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. carlroth.com [carlroth.com]
- 3. 5-Fluoro- L -tryptophan = 98.0 HPLC 16626-02-1 [sigmaaldrich.com]
- 4. goldbio.com [goldbio.com]
- 5. synquestlabs.com [synquestlabs.com]
- 6. carlroth.com [carlroth.com]
- 7. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 8. 5-Fluorotryptophan as a Dual NMR and Fluorescent Probe of  $\alpha$ -Synuclein - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Ex Vivo Analysis of Tryptophan Metabolism Using <sup>19</sup>F NMR - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Frontiers | Tryptophan Metabolic Pathways and Brain Serotonergic Activity: A Comparative Review [frontiersin.org]
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